

Solubility of 4,5-Dichloroguaiacol in water and organic solvents

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Compound of Interest

Compound Name: 4,5-Dichloroguaiacol

Cat. No.: B1606925

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Technical Guide: Solubility Profile of 4,5-Dichloroguaiacol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4,5-dichloroguaiacol**. Due to a lack of readily available quantitative solubility data in public literature, this document focuses on providing a qualitative assessment based on its physicochemical properties and a detailed experimental protocol for determining its solubility in aqueous and organic solvents.

Introduction to 4,5-Dichloroguaiacol

4,5-Dichloroguaiacol is a chlorinated phenol that is of interest to researchers in various fields, including environmental science and toxicology. An understanding of its solubility is critical for designing experiments, developing analytical methods, and assessing its environmental fate and bioavailability.

Physicochemical Properties

A summary of the key physicochemical properties of **4,5-dichloroguaiacol** is presented in Table 1. These properties provide insights into its expected solubility behavior.

Property	Value	Source
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂	--INVALID-LINK--
Molecular Weight	193.03 g/mol	--INVALID-LINK--
Melting Point	72-73 °C	--INVALID-LINK--
Boiling Point	146-155 °C @ 19 Torr	--INVALID-LINK--
XLogP3	3.3	--INVALID-LINK--
Hydrogen Bond Donor Count	1	--INVALID-LINK--
Hydrogen Bond Acceptor Count	2	--INVALID-LINK--

Qualitative Solubility Assessment

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity. The computed XLogP3 value of 3.3 for **4,5-dichloroguaiacol** suggests that it is significantly more soluble in lipophilic (fat-like) organic solvents than in water.

- **Water Solubility:** The presence of a hydroxyl (-OH) and a methoxy (-OCH₃) group, which can participate in hydrogen bonding, imparts some degree of water solubility. However, the two chlorine atoms and the benzene ring are hydrophobic, which is expected to limit its aqueous solubility. Therefore, **4,5-dichloroguaiacol** is predicted to be sparingly soluble to poorly soluble in water.
- **Organic Solvent Solubility:** Due to its lipophilic nature, **4,5-dichloroguaiacol** is expected to exhibit good solubility in a range of organic solvents.
 - **Polar Aprotic Solvents** (e.g., acetone, dimethyl sulfoxide): Good solubility is expected due to the presence of polar functional groups.
 - **Polar Protic Solvents** (e.g., methanol, ethanol): Good solubility is anticipated as these solvents can engage in hydrogen bonding with the hydroxyl and methoxy groups of **4,5-dichloroguaiacol**.

- Nonpolar Solvents (e.g., hexane, toluene): Moderate to good solubility is likely due to the significant nonpolar character of the dichlorinated benzene ring.
- Chlorinated Solvents (e.g., dichloromethane): High solubility is expected based on the "like dissolves like" principle, as both the solute and solvent contain chlorine atoms.

Experimental Protocol for Solubility Determination: Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

4.1. Materials

- **4,5-Dichloroguaiacol** (high purity)
- Selected solvents (e.g., water, methanol, ethanol, acetone, hexane, dichloromethane) of high purity
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm or 0.45 μm , compatible with the solvent)

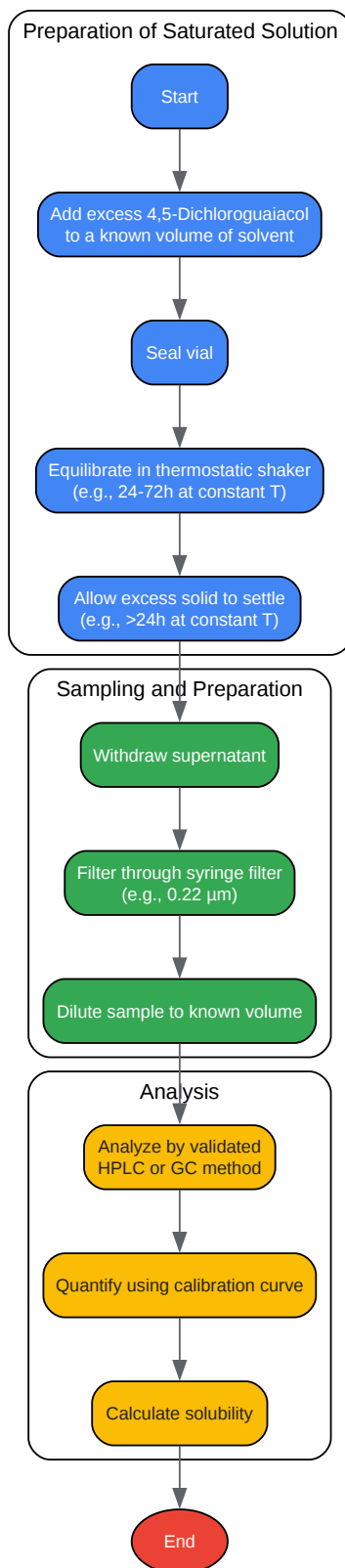
4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4,5-dichloroguaiacol** to a series of vials, each containing a known volume of a specific solvent. The presence of undissolved solid is crucial to ensure that saturation is reached.

- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixtures for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The time to reach equilibrium should be determined in preliminary experiments.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microparticles.
- Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical method's calibration curve.
 - Analyze the diluted solution using a validated HPLC or GC method to determine the concentration of **4,5-dichloroguaiacol**.
 - Prepare a calibration curve using standard solutions of **4,5-dichloroguaiacol** of known concentrations to quantify the amount in the sample.
- Calculation:
 - Calculate the solubility of **4,5-dichloroguaiacol** in the solvent using the following formula:
$$\text{Solubility (g/L)} = (\text{Concentration from analysis (g/L)} \times \text{Dilution factor})$$

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the solubility of **4,5-dichloroguaiacol**.



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